

Understanding the evolution of theta-defensins and Retrocyclin-101

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The Evolutionary Trajectory of Theta-Defensins

Theta-defensins (θ -defensins) are a distinct subfamily of mammalian antimicrobial peptides, structurally unique as the only known cyclic peptides of animal origin.[1][2] Their evolutionary path is a fascinating example of gene mutation, duplication, and subsequent inactivation in certain primate lineages.

Origin from Alpha-Defensins

Phylogenetic analyses show that θ -defensins arose in Old World monkeys approximately 40 million years ago from pre-existing α -defensin genes.[1][3][4] This evolutionary leap involved the truncation of an ancestral α -defensin gene into two halves.[4][5] While β -defensins are considered the ancestors of all primate defensins, the α -defensins gave rise to the novel θ -defensin structure.[1][6]

Unique Biosynthesis: A Tale of Two Genes

The biogenesis of θ -defensins is exceptionally unusual. It involves the post-translational head-to-tail ligation of two different 9-amino-acid peptides (nonapeptides).[2][7] Each of these nonapeptides is derived from a separate precursor protein encoded by a distinct, truncated gene.[2][5] This binary ligation process creates the mature, cyclic 18-residue peptide.[4][7] For example, in rhesus macaques, precursors from two genes (RTD-1 and RTD-2) can combine to form three different mature θ -defensins: two homodimers and one heterodimer.[4]



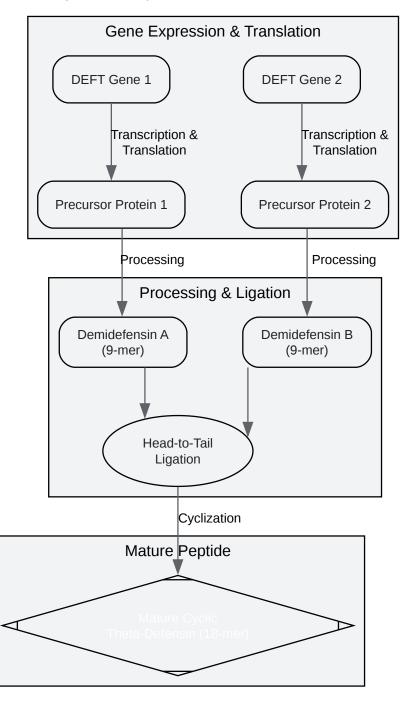


Figure 1. Biosynthesis of Theta-Defensins

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Figure 1. Biosynthesis of Theta-Defensins



Inactivation in Hominids and the Birth of a "Pseudogene"

While Old World monkeys and some apes like orangutans retain intact genes for producing θ -defensins, the lineage leading to humans, chimpanzees, bonobos, and gorillas experienced a crucial mutation.[3][4][8] A single point mutation introduced a premature stop codon in the signal sequence of all human θ -defensin genes (termed pseudogenes, or ψ DEFT).[1][2][6][8] Although these pseudogenes are transcribed into mRNA in tissues like bone marrow and the spleen, the stop codon prevents their translation into precursor proteins.[3][9] Consequently, humans and their closest ape relatives do not naturally produce θ -defensins.[1][6]



Ancestral
β-Defensin Gene

Gene Duplication
& Diversification

Primate Lineage

Truncation Event
(~40 Mya)

Truncation Event
(Hominid Lineage
(Human, Chimp, Gorilla)

Figure 2. Evolutionary Divergence of Theta-Defensins

Premature Stop Codon (Translation Blocked)



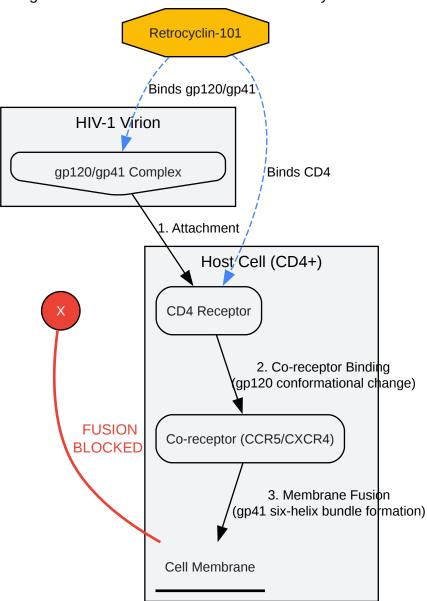


Figure 3. Mechanism of RC-101 HIV-1 Entry Inhibition



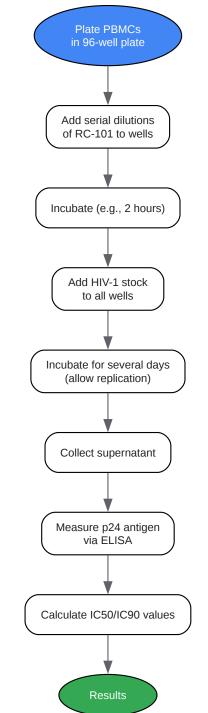


Figure 4. Workflow for In Vitro Antiviral Assay

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